

Essential Safety and Logistics for Handling [2-(2-Furyl)phenyl]methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: [2-(2-Furyl)phenyl]methanol

Cat. No.: B158806

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **[2-(2-Furyl)phenyl]methanol** (CAS No: 139697-88-4), tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Hazard Identification and Safety Summary

[2-(2-Furyl)phenyl]methanol is classified as a hazardous substance. Key hazard statements include:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H332: Harmful if inhaled.[2]
- H335: May cause respiratory irritation.[1]

The signal word for this chemical is "Warning".[2] It is crucial to handle this compound with appropriate engineering controls, personal protective equipment, and safe work practices to minimize exposure.

Quantitative Data Summary

The following table summarizes key quantitative and qualitative data for **[2-(2-Furyl)phenyl]methanol**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ O ₂	[3]
Molecular Weight	174.20 g/mol	[3]
Acute Toxicity, Oral	Category 4	[2]
Acute Toxicity, Dermal	Category 4	[2]
Acute Toxicity, Inhalation	Category 4	[2]
Skin Corrosion/Irritation	Category 2	[2]
Serious Eye Damage/Irritation	Category 2	[2]
Specific target organ toxicity	Category 3 (Respiratory irritation)	[2]

Operational Plan: Safe Handling Protocol

This section outlines the step-by-step procedure for the safe handling of **[2-(2-Furyl)phenyl]methanol** in a laboratory setting.

Engineering Controls

- Ventilation: Always handle **[2-(2-Furyl)phenyl]methanol** in a properly functioning chemical fume hood to keep airborne concentrations low.[1]
- Emergency Equipment: Ensure that a safety shower and an eyewash fountain are readily accessible and have been recently certified.[1][4]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.[1]

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). [5] [6]	Protects against skin contact, irritation, and absorption. [1] [2]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield should be used when there is a significant risk of splashing. [6] [7]	Prevents eye irritation and serious eye damage from splashes. [1] [2]
Skin and Body Protection	A lab coat must be worn. Long pants and closed-toe shoes are required. [7]	Protects skin from accidental contact and contamination. [1]
Respiratory Protection	Not typically required if handled within a fume hood. If aerosols or dusts are generated outside of a fume hood, a NIOSH-approved respirator may be necessary.	Prevents respiratory irritation from inhalation of dusts or mists. [1]

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Dispensing: Carefully weigh or measure the required amount of **[2-(2-Furyl)phenyl]methanol** within the chemical fume hood. Avoid generating dust.
- During Use: Keep the container tightly closed when not in use.[\[1\]](#)[\[4\]](#) Avoid contact with skin, eyes, and clothing.[\[1\]](#) Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Post-Handling: After handling, wash hands thoroughly with soap and water.[\[1\]](#) Decontaminate the work surface. Remove and properly store or dispose of PPE.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, get medical advice/attention.[1][2]
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][2] Remove and wash contaminated clothing before reuse.[2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Call a POISON CENTER or doctor if you feel unwell.[1][2]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[1][2]
- Spill: Evacuate the area. Wearing appropriate PPE, sweep up the spilled solid material and place it into a suitable container for disposal. Avoid dust formation.[2]

Disposal Plan: Waste Management Protocol

The disposal of **[2-(2-Furyl)phenyl]methanol** and its contaminated materials must be handled as hazardous waste.

Waste Identification and Segregation

- Classification: Due to its toxic and irritant properties, **[2-(2-Furyl)phenyl]methanol** waste is classified as hazardous.
- Segregation: Do not mix this waste with other waste streams, especially incompatible materials.[8] Collect all waste containing this chemical in a dedicated, properly labeled hazardous waste container.[8][9]

Container and Labeling

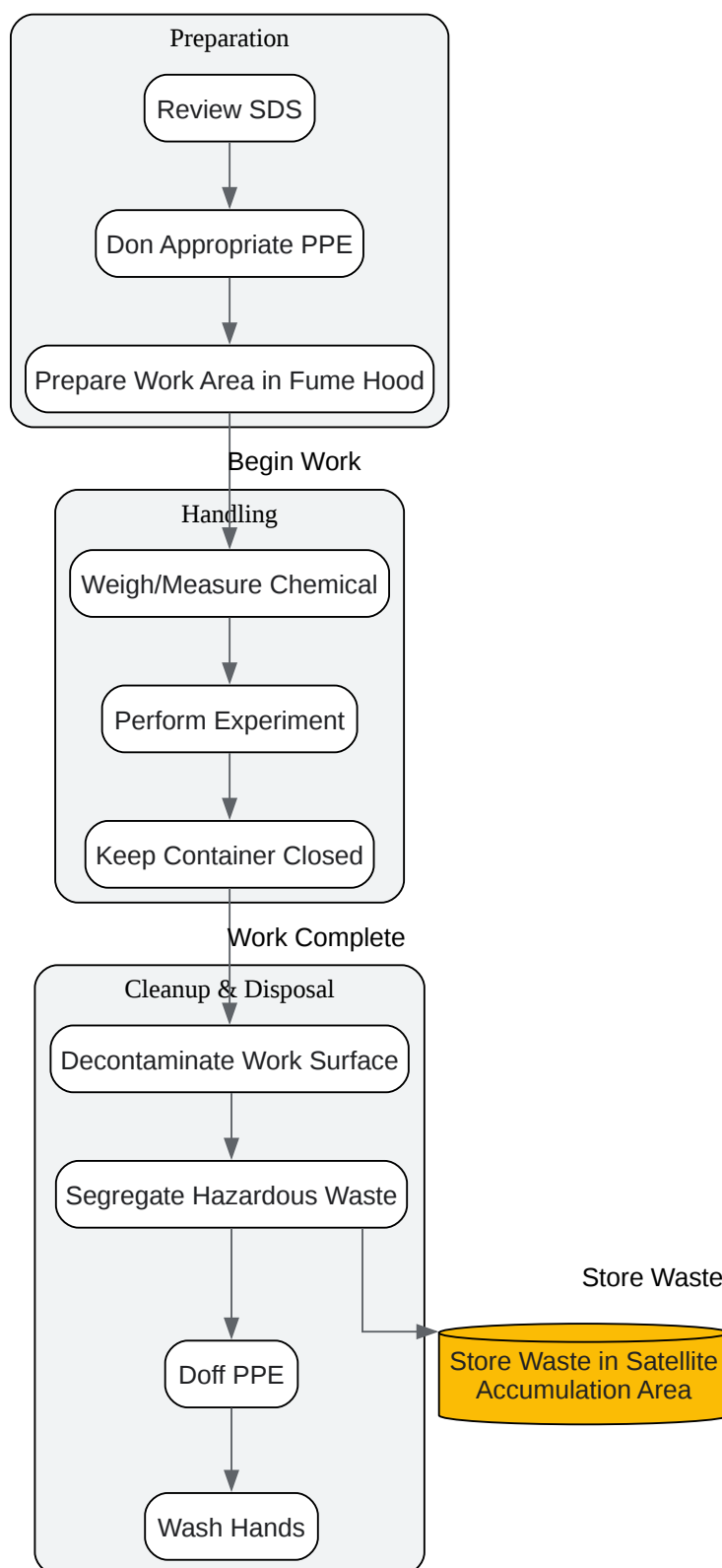
- Container: Use a chemically compatible, leak-proof container with a secure lid.
- Labeling: The container must be clearly labeled with "Hazardous Waste," the full chemical name "**[2-(2-Furyl)phenyl]methanol**," and the associated hazards (e.g., Toxic, Irritant).[4][8]

Storage and Disposal Procedure

- Collection: Collect all disposable items contaminated with **[2-(2-Furyl)phenyl]methanol** (e.g., gloves, weigh boats, paper towels) in the designated hazardous waste container.[\[4\]](#)[\[9\]](#)
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be away from heat and ignition sources and in secondary containment.[\[4\]](#)[\[8\]](#)
- Disposal: Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.
[\[8\]](#)[\[9\]](#) Never dispose of this chemical down the drain or in regular trash.[\[9\]](#)

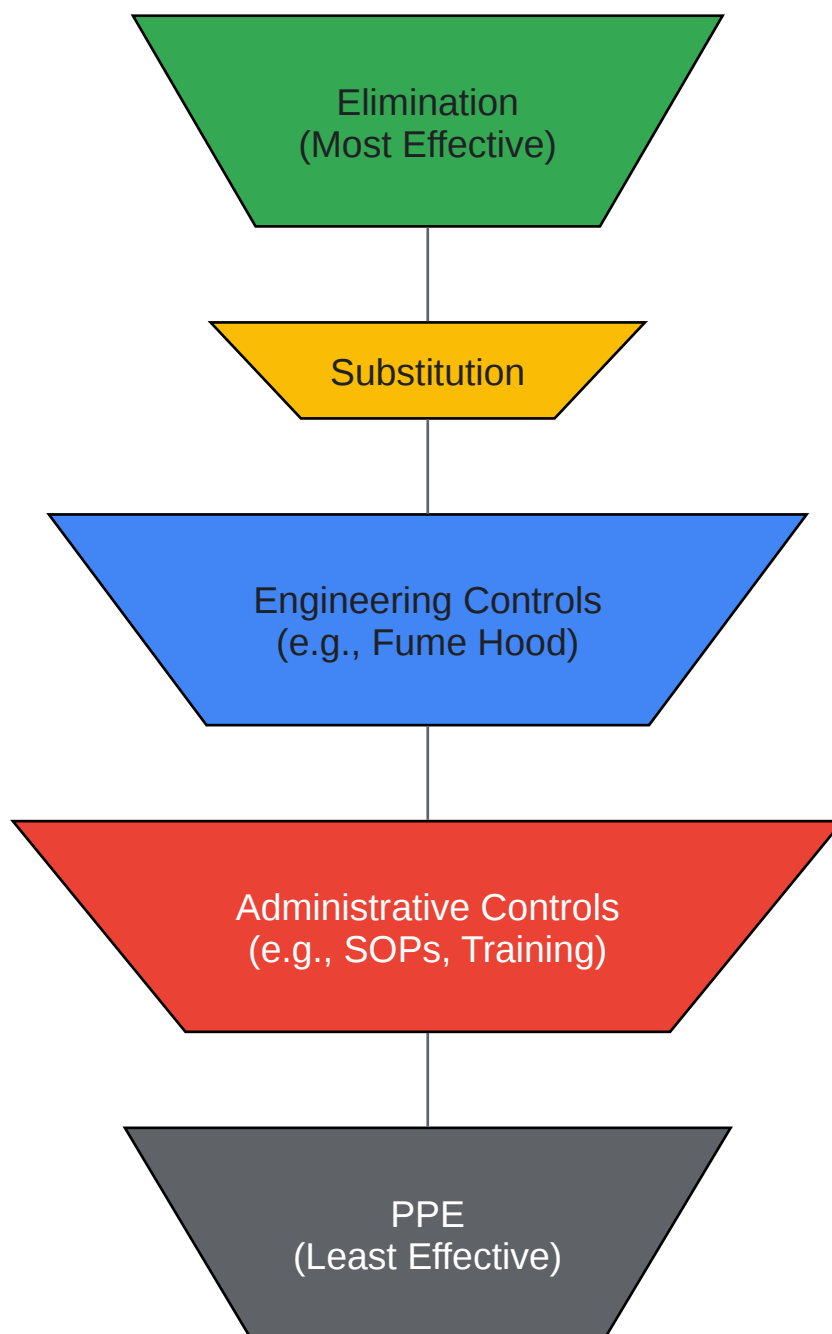
Visualized Workflows and Relationships

The following diagrams illustrate the procedural flow for safe handling and the logical hierarchy of safety controls.



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Caption: Workflow for the safe handling of **[2-(2-Furyl)phenyl]methanol**.



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Caption: Hierarchy of controls for managing chemical exposure.

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References

- 1. aksci.com [aksci.com]
- 2. fishersci.se [fishersci.se]
- 3. [2-(2-Furyl)phenyl]methanol, ≥97%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 4. wcu.edu [wcu.edu]
- 5. hsa.ie [hsa.ie]
- 6. mcrcsafety.com [mcrcsafety.com]
- 7. spiritsanddistilling.com [spiritsanddistilling.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
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